

Synthesis of Novel Agrochemicals from 4-Bromo-3-methylaniline: Application Notes and Protocols

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Compound of Interest

Compound Name: 4-Bromo-3-methylaniline

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This document provides detailed application notes and protocols for the synthesis of prominent agrochemicals, namely Chlorantraniliprole and Cyantraniliprole, utilizing **4-Bromo-3-methylaniline** as a key starting material. The content herein is curated for professionals in the fields of chemical research and agrochemical development, offering comprehensive experimental procedures, quantitative data summaries, and visual representations of synthetic pathways and biological mechanisms.

Introduction

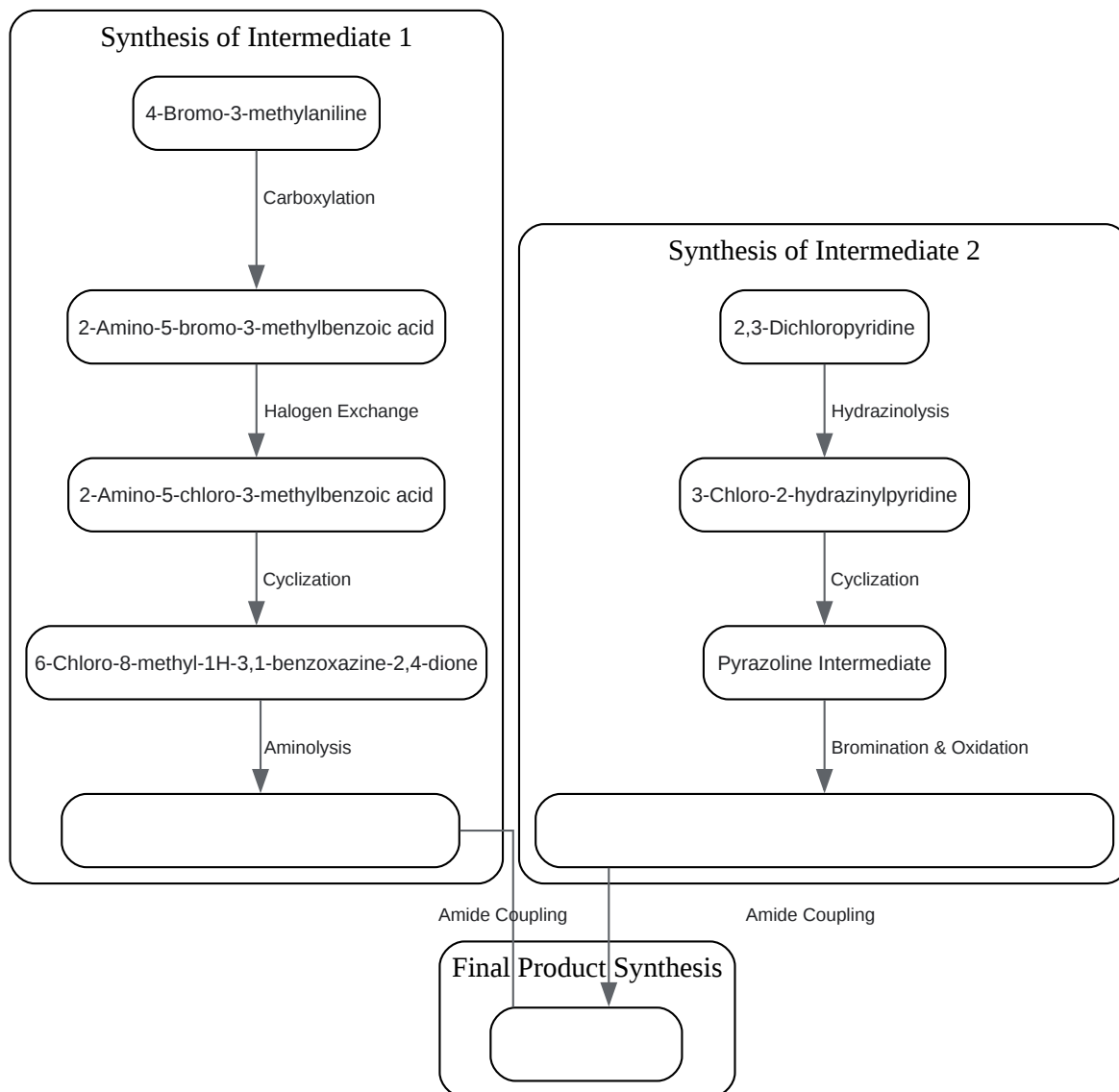
4-Bromo-3-methylaniline is a versatile chemical intermediate employed in the synthesis of a variety of complex organic molecules, including pharmaceuticals and agrochemicals.^[1] Its unique structure, featuring bromine, methyl, and amino functional groups on a benzene ring, provides multiple reactive sites for constructing intricate molecular architectures.^[1] This document focuses on its application in the synthesis of two commercially significant insecticides: Chlorantraniliprole and Cyantraniliprole. Both belong to the class of anthranilic diamide insecticides and function by targeting insect ryanodine receptors, leading to muscle dysfunction and eventual pest mortality.

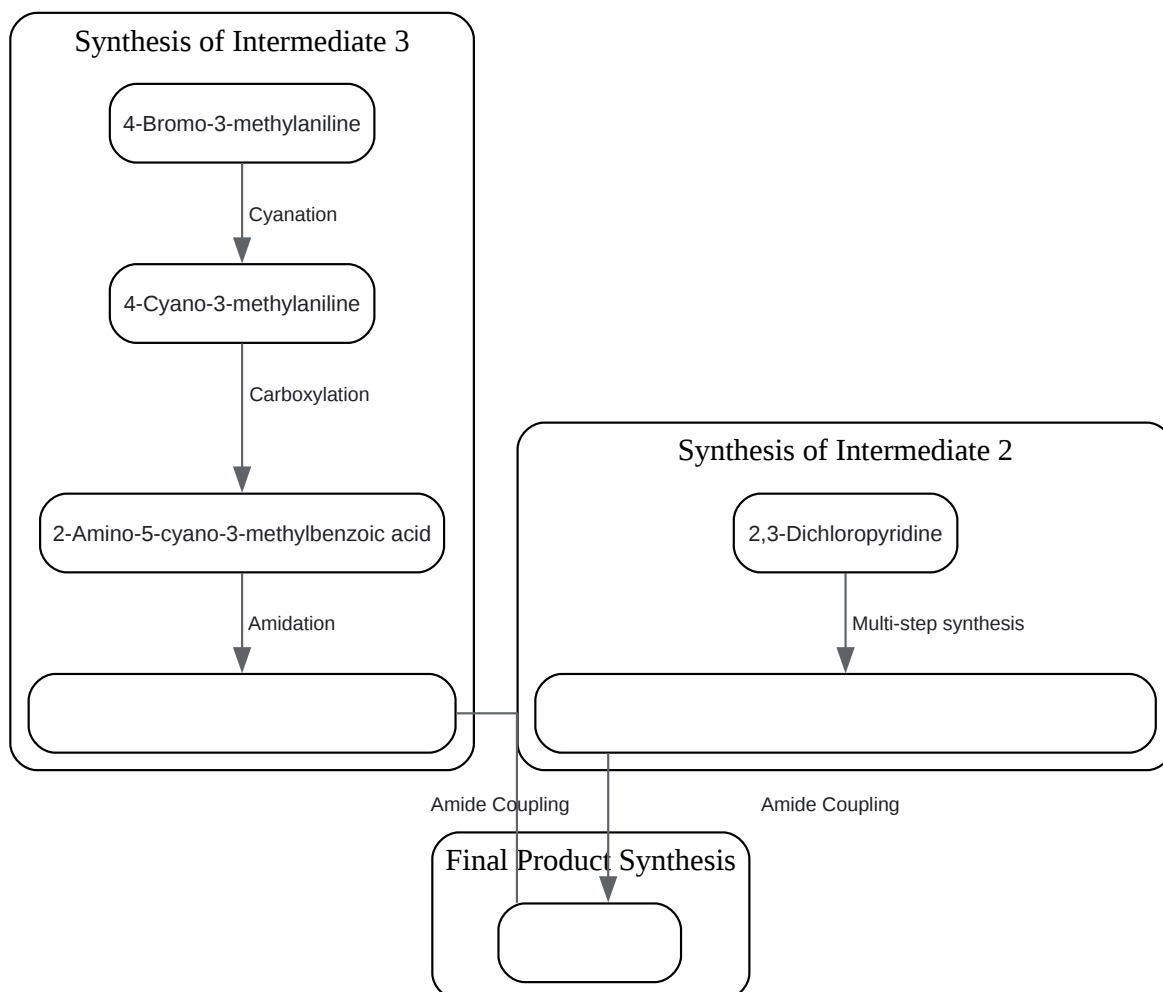
Synthesis of Chlorantraniliprole

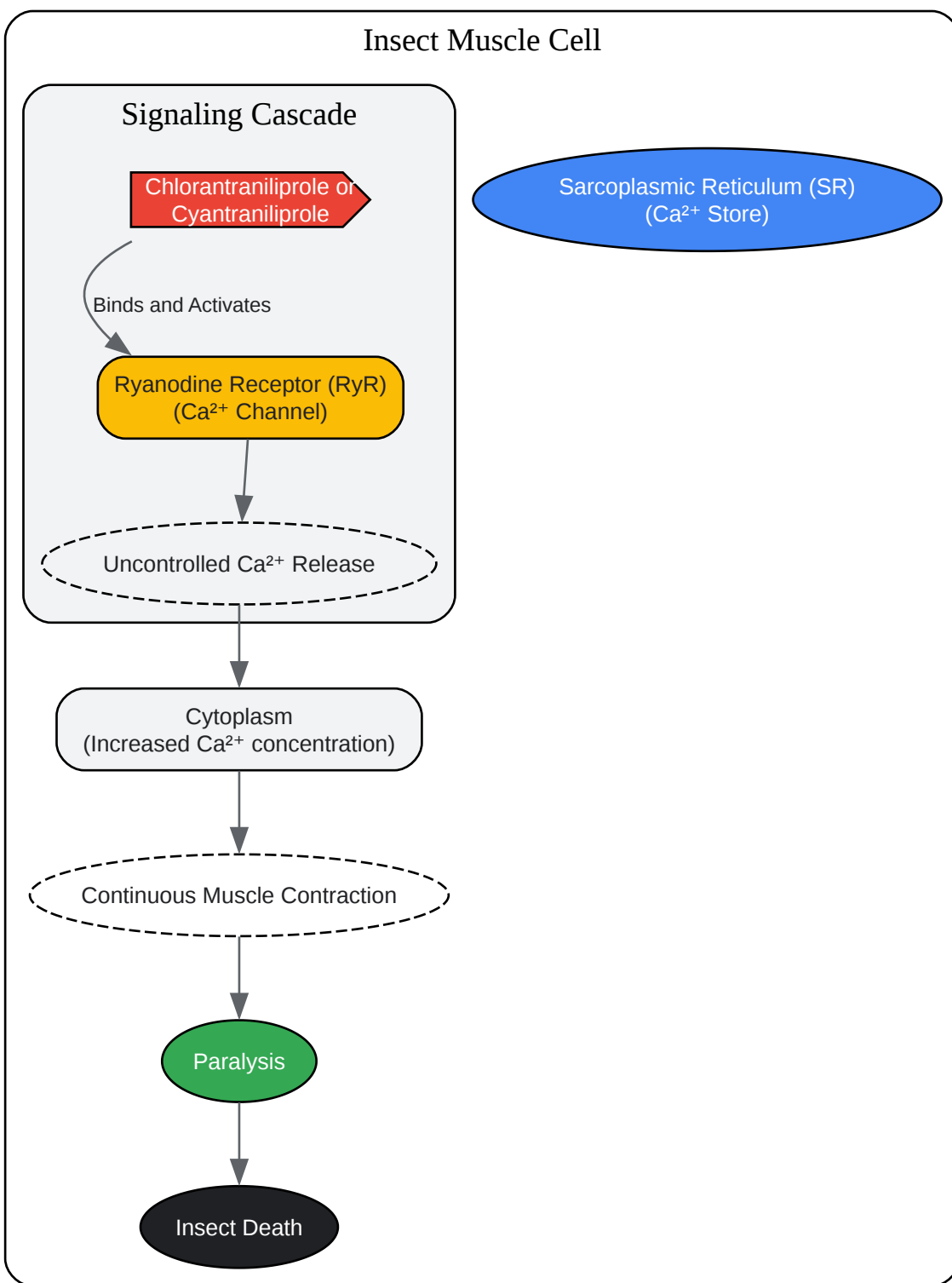
Chlorantraniliprole is a broad-spectrum insecticide effective against a range of lepidopteran pests. The synthesis involves the preparation of two key intermediates, which are then coupled to form the final product.

Synthetic Workflow

The overall synthetic strategy for Chlorantraniliprole from **4-Bromo-3-methylaniline** is a multi-step process. A proposed initial sequence of reactions is required to convert **4-Bromo-3-methylaniline** into the crucial intermediate, 2-amino-5-chloro-3-methylbenzoic acid. This intermediate is then further processed to yield 2-amino-5-chloro-N,3-dimethylbenzamide (Intermediate 1). The second key intermediate is 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid (Intermediate 2). The final step involves the amide coupling of these two intermediates.







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References

- 1. benchchem.com [benchchem.com]
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